

In-Silico Prediction of N-Nitroso Osimertinib Genotoxicity: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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Introduction

Osimertinib is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer. As with many pharmaceutical compounds, impurities can arise during the synthesis or storage of the active pharmaceutical ingredient (API). One such potential impurity is **N-Nitroso Osimertinib**, a nitrosamine derivative. N-nitroso compounds are a well-known "cohort of concern" due to their potential for mutagenicity and carcinogenicity.^[1] Regulatory bodies, therefore, place stringent controls on their presence in drug products.

This technical guide provides an in-depth overview of the in-silico methodologies for predicting the genotoxic potential of **N-Nitroso Osimertinib**. The in-silico approach, as outlined in the ICH M7 guideline, offers a reliable and efficient alternative to traditional toxicological testing for the assessment of DNA reactive impurities.^{[2][3][4]} The guideline recommends the use of two complementary (Q)SAR prediction methodologies: one expert rule-based and one statistical-based, to provide a comprehensive assessment.^{[5][6]}

Chemical Structure of N-Nitroso Osimertinib

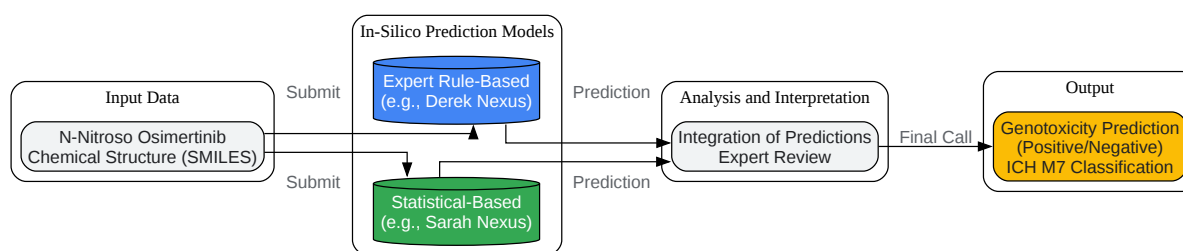
The predicted genotoxicity is intrinsically linked to the chemical structure of the molecule. Based on available information, the structure of **N-Nitroso Osimertinib** is presented below.[7]
[8]

Compound	IUPAC Name	SMILES String
N-Nitroso Osimertinib	N-(2-((2-(Dimethylamino)ethyl)(methyl)amino)-4-methoxy-5-((4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)(nitroso)amino)phenyl)acrylamide	<chem>C=CC(=O)NC1=CC(=C(C=C1N(CCN(C)C)C)OC)N(N=O)C2=NC=C(C=N2)C3=C(N(C)C4=CC=CC=C43)C</chem>

Methodology for In-Silico Genotoxicity Prediction

The in-silico assessment of **N-Nitroso Osimertinib**'s genotoxicity follows a structured workflow, integrating both expert rule-based and statistical-based (Q)SAR models. This dual approach is a core tenet of the ICH M7 guideline to ensure a robust and reliable prediction.[6]
[9]

Experimental Workflow



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Caption: In-silico prediction workflow for **N-Nitroso Osimertinib** genotoxicity.

Expert Rule-Based Systems

Expert rule-based systems are knowledge-based models that contain structural alerts for known classes of mutagenic and carcinogenic chemicals. These systems identify substructures within the query molecule that are associated with a genotoxic mechanism.

- **Methodology:** The SMILES string of **N-Nitroso Osimertinib** is submitted to an expert rule-based software (e.g., Derek Nexus). The software screens the structure against a proprietary knowledge base of toxicophores.
- **Expected Outcome:** Given the presence of the N-nitroso group, a structural alert for mutagenicity is highly likely to be triggered. The output will typically include the identified alert, the reasoning behind the alert (i.e., the proposed mechanism of action), and a confidence level for the prediction.

Statistical-Based (Q)SAR Models

Statistical-based systems use mathematical models derived from large datasets of chemicals with known experimental genotoxicity data (e.g., Ames test results). These models correlate various molecular descriptors and fingerprints with the observed biological activity.

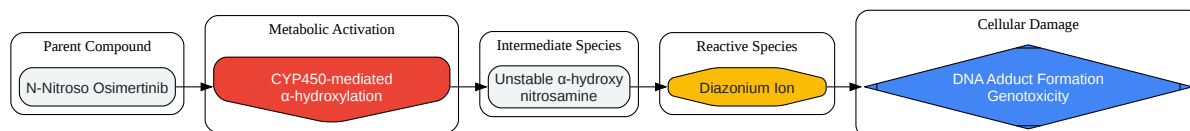
- **Methodology:** The chemical structure of **N-Nitroso Osimertinib** is submitted to a statistical-based QSAR model (e.g., Sarah Nexus). The software calculates a range of molecular descriptors and compares them to the training set of the model to predict the probability of a positive or negative outcome in a bacterial reverse mutation assay.
- **Expected Outcome:** The model will provide a prediction (positive or negative) for mutagenicity, often accompanied by a confidence score. The output may also highlight the structural features that contributed most significantly to the prediction.

Predicted Genotoxicity and Mechanistic Insights

N-nitroso compounds are generally considered to be genotoxic following metabolic activation. The proposed mechanism involves enzymatic hydroxylation of the α -carbon, leading to the

formation of an unstable intermediate that ultimately generates a reactive diazonium ion. This electrophilic species can then form adducts with DNA, leading to mutations.

Proposed Metabolic Activation Pathway



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